Fmoc-D-2-aminoadipic acid certificate of analysis

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Compound of Interest

Compound Name:	*Fmoc-D-2-aminoadipic acid*
CAS No.:	*218457-73-9*
Cat. No.:	*B1388042*

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An In-Depth Technical Guide to the Certificate of Analysis for **Fmoc-D-2-aminoadipic Acid**

Introduction: Beyond the Data Sheet

For researchers, scientists, and professionals in drug development, N-α-(9-Fluorenylmethoxycarbonyl)-D-2-aminoadipic acid (Fmoc-D-Aad-OH) is more than just a catalog number. It is a critical chiral building block for the synthesis of complex peptides and peptidomimetics. The integrity of this starting material directly dictates the purity, efficacy, and safety of the final therapeutic candidate. The Certificate of Analysis (CoA) is the primary document that attests to this integrity. However, viewing the CoA as a mere checklist is a critical oversight. This guide provides a senior application scientist's perspective on the CoA, deconstructing each parameter to reveal the underlying science, the causality behind the analytical choices, and the framework for a self-validating quality system. We will explore not just what is measured, but why it is measured and how those measurements provide a comprehensive quality profile.

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Structural Identity and Confirmation: The Molecular Fingerprint

Before assessing purity, we must unequivocally confirm that the material is, in fact, **Fmoc-D-2-aminoadipic acid**. This is achieved through a combination of spectroscopic techniques that provide a unique molecular fingerprint.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of structural elucidation for organic molecules. It provides detailed information about the chemical environment of each proton (^{1}H NMR) and carbon atom (^{13}C NMR) in the molecule.

- Expertise & Experience: A conforming ^{1}H NMR spectrum is the first and most critical identity check. We look for characteristic signals corresponding to the three key regions of the molecule: the aromatic protons of the Fmoc group (typically 7.3-7.8 ppm), the protons of the D-aminoadipic acid backbone, and the absence of significant unidentifiable signals. For complex molecules, 2D NMR techniques like COSY and HSQC can be employed for unambiguous assignment.[1] The solvent choice, typically deuterated chloroform ($CDCl_3$) or dimethyl sulfoxide (DMSO-d_6), is crucial as it can affect chemical shifts and solubility.[1]

Experimental Protocol: ^{1}H NMR Spectroscopy

- Sample Preparation: Accurately weigh 5-10 mg of the **Fmoc-D-2-aminoadipic acid** sample.[1]
- Dissolution: Dissolve the sample in approximately 0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6) in a clean NMR tube.[1]
- Data Acquisition: Acquire the spectrum on a calibrated NMR spectrometer (e.g., 300 or 400 MHz).[2] Key parameters include a sufficient number of scans (typically 16-64) to achieve a good signal-to-noise ratio.
- Data Processing: Process the raw data (Fourier transform, phase correction, and baseline correction).

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- Analysis: Integrate the signals and compare the chemical shifts and coupling constants to a reference spectrum or predicted values to confirm the structure. The spectrum should be consistent with the structure of **Fmoc-D-2-aminoadipic acid**.[3]

Mass Spectrometry (MS)

Mass spectrometry provides the exact molecular weight of the compound, offering a powerful and orthogonal confirmation of identity.

- Expertise & Experience: Electrospray ionization (ESI) is a common technique for non-volatile molecules like protected amino acids. We expect to see the molecular ion peak corresponding to the chemical formula $C_{21}H_{21}NO_6$ (Molecular Weight: 383.4 g/mol).[4] Often, adducts with sodium ($[M+Na]^+$) or the deprotonated molecule ($[M-H]^-$) in negative ion mode are observed, which further corroborates the molecular weight.[5] High-resolution mass spectrometry (HRMS) can confirm the elemental composition to within a few parts per million, providing an extremely high degree of confidence in the compound's identity.

Diagram: Molecular Structure of **Fmoc-D-2-aminoadipic acid**

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Caption: Chemical structure of **Fmoc-D-2-aminoadipic acid**.

Purity Assessment by High-Performance Liquid Chromatography (HPLC)

HPLC is the workhorse for determining the purity of non-volatile organic compounds. For Fmoc-amino acids, reversed-phase HPLC (RP-HPLC) is the standard method.

- Expertise & Experience: The principle of RP-HPLC involves separating compounds based on their hydrophobicity. A nonpolar stationary phase (like C18) is used with a polar mobile phase (typically a mixture of water and acetonitrile or methanol).[6] The Fmoc group provides a strong chromophore, making UV detection highly sensitive and specific, usually at a

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wavelength of 262 or 265 nm.[7][8] The purity is reported as a percentage of the main peak area relative to the total area of all peaks in the chromatogram. A purity of ≥99.0% is a common specification for high-quality reagents.[9]

Data Presentation: Typical HPLC Purity Analysis Parameters

Parameter	Typical Value	Rationale
Column	C18, 5 µm, 250 x 4.6 mm	Standard reversed-phase column providing good resolution for a wide range of organic molecules.
Mobile Phase A	Water with 0.1% Trifluoroacetic Acid (TFA)	TFA acts as an ion-pairing agent to improve peak shape and resolution for acidic compounds.[7]
Mobile Phase B	Acetonitrile with 0.1% Trifluoroacetic Acid (TFA)	Organic modifier used to elute the compound from the column.
Gradient	e.g., 5% to 95% B over 20 minutes	A gradient elution is necessary to separate impurities with different polarities effectively.
Flow Rate	1.0 mL/min	Standard flow rate for analytical scale columns, balancing analysis time and resolution.[7]
Detection	UV at 265 nm	Wavelength of maximum absorbance for the Fmoc protecting group, ensuring high sensitivity.[7]
Column Temperature	25 °C	Controlled temperature ensures reproducible retention times.[7]

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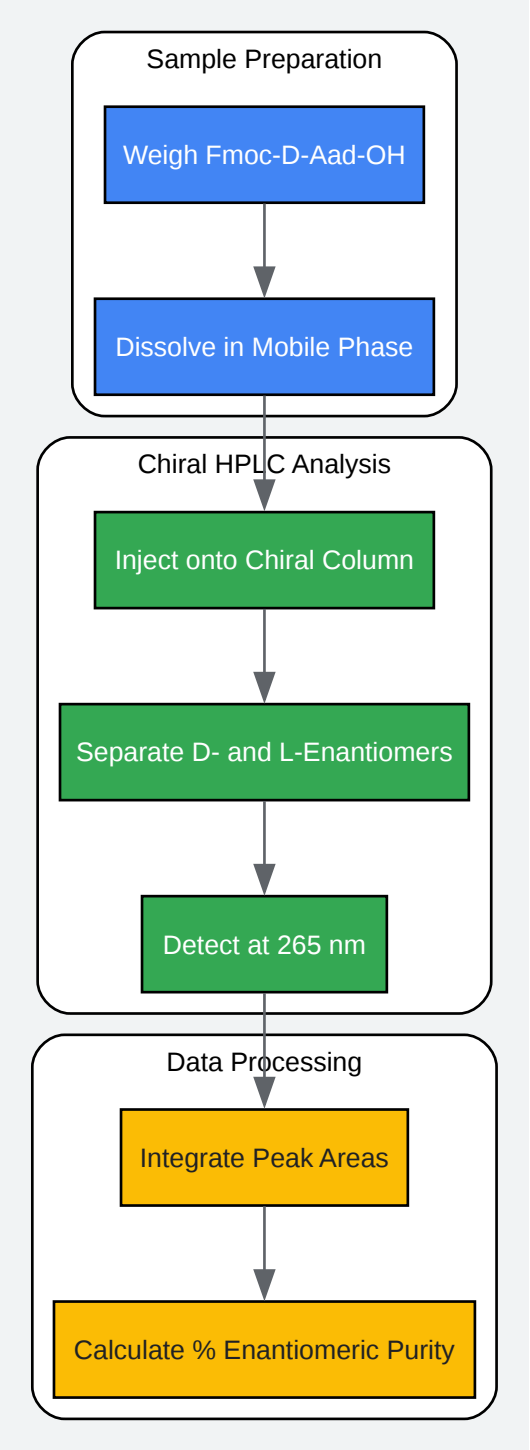
Enantiomeric Purity: The Chiral Gatekeeper

For a D-amino acid derivative, confirming its chiral purity is arguably the most critical quality attribute. The presence of the L-enantiomer can lead to the formation of diastereomeric impurities in the final peptide, significantly impacting its biological activity and safety profile.[7][10]

- Expertise & Experience: Chiral HPLC is the gold standard for determining enantiomeric purity.[7][10] This technique uses a chiral stationary phase (CSP) that interacts differently with the two enantiomers, leading to their separation.[6] Polysaccharide-based CSPs are particularly effective for resolving Fmoc-amino acid enantiomers.[6][11] The result is expressed as enantiomeric excess (% ee), with a typical specification being ≥99.8% for the D-enantiomer.[9]

Diagram: General Workflow for Chiral Purity Analysis

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Caption: General workflow for the chiral purity analysis of Fmoc-D-amino acids.

Experimental Protocol: Chiral HPLC Analysis

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- System Suitability: Inject a racemic (50:50 D/L) standard of Fmoc-2-aminoadipic acid to confirm the separation of the two enantiomers and identify their respective retention times.
- Sample Preparation: Prepare a solution of the **Fmoc-D-2-aminoadipic acid** sample in the mobile phase at a known concentration (e.g., 1 mg/mL).
- Analysis: Inject the sample onto the chiral HPLC system.
- Quantification: Integrate the peak areas for both the D- and L-enantiomers in the sample chromatogram.
- Calculation: Calculate the enantiomeric purity (or enantiomeric excess) using the formula: % Enantiomeric Purity (D) = [Area(D) / (Area(D) + Area(L))] x 100%

Residual Solvents: Ensuring Pharmaceutical Safety

Residual solvents are organic volatile chemicals used during synthesis or purification that are not completely removed.[12] Their presence in a final drug product is strictly controlled due to their potential toxicity.

- Expertise & Experience: The analysis of residual solvents is governed by the International Council for Harmonisation (ICH) Q3C guideline.[12][13] This guideline classifies solvents into three classes based on their risk to human health.[13]
  - Class 1: Solvents to be avoided (known carcinogens, environmental hazards).
  - Class 2: Solvents to be limited (nongenotoxic animal carcinogens or possible causative agents of other irreversible toxicity).[12]
  - Class 3: Solvents with low toxic potential. The standard analytical procedure is Headspace Gas Chromatography (HS-GC), which is highly sensitive for volatile organic compounds.[13][14] The CoA should state that the levels of residual solvents meet the limits defined in the ICH Q3C guideline.[15]

Ancillary Characterization

While identity and purity are paramount, other tests provide a more complete profile of the material.

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Appearance

A simple but important first check. The material is typically expected to be a white to off-white powder or solid.[3] Any deviation could indicate contamination or degradation.

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature. For amino acid derivatives, it is used to determine the thermal stability and decomposition temperature.[16][17][18] This information is valuable for understanding the material's stability under various processing and storage conditions. The decomposition of amino acids is an endothermic process that results in the evolution of volatile products like H_2O and NH_3.[17][18]

Water Content (Karl Fischer Titration)

Many purified amino acid derivatives are hygroscopic. Karl Fischer titration is the benchmark method for accurately quantifying the water content. This is a critical parameter, as excess water can affect reaction stoichiometry and potentially promote degradation pathways.

Conclusion: A Framework of Trust

The Certificate of Analysis for **Fmoc-D-2-aminoadipic acid** is more than a quality control document; it is the scientific foundation upon which subsequent research and development are built. By understanding the principles behind each analytical test—from the structural confirmation by NMR and MS to the stringent purity assessments by HPLC and the critical gatekeeping of chiral HPLC—scientists and drug developers can use this document to its full potential. A comprehensive CoA, grounded in validated protocols and authoritative standards like the ICH guidelines, establishes a self-validating system of trustworthiness, ensuring that the chiral building blocks used today will lead to the safe and effective therapeutics of tomorrow.

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